

Sirt2-IN-6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sirt2-IN-6
Cat. No.: B12422588

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Abstract

This document provides a comprehensive technical overview of **Sirt2-IN-6**, a potent and selective small-molecule inhibitor of Sirtuin 2 (SIRT2). **Sirt2-IN-6**, also identified as compound 24a, was discovered through X-ray crystal structure-guided design and serves as a valuable chemical probe for investigating the biological roles of SIRT2 in various pathological conditions, particularly in cancer.^{[1][2]} This guide consolidates its chemical structure, physicochemical properties, biological activity, and relevant experimental protocols for the use of researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Sirt2-IN-6 is a substrate-mimicking inhibitor that binds to the hydrophobic acyl pocket of the SIRT2 enzyme.^[2] Its chemical identity and core properties are summarized below.

Table 1: Chemical and Physical Properties of **Sirt2-IN-6**

Property	Value	Reference
Compound Name	Sirt2-IN-6 (compound 24a)	[1]
CAS Number	2243151-81-5	[1]
Molecular Formula	C ₂₆ H ₂₆ N ₆ O ₃ S	[1]
Molecular Weight	502.59 g/mol	[1]
SMILES	<chem>O=C(C1=CN(C)N=C1)NC2=C C=C(C=C2)OCC3=CC(NC(CS C4=NC(C)=CC(C)=N4)=O)=C C=C3</chem>	[1]
Physical Appearance	Solid	
Storage Conditions	Room temperature in the continental US; may vary elsewhere.	[1]

Biological Activity and Selectivity

Sirt2-IN-6 is a potent inhibitor of the NAD⁺-dependent deacetylase activity of SIRT2. Its inhibitory effects have been quantified both biochemically and in cellular contexts.

In Vitro Enzymatic Inhibition

The primary activity of **Sirt2-IN-6** is the direct inhibition of the SIRT2 enzyme. The half-maximal inhibitory concentration (IC₅₀) has been determined through fluorescence-based enzymatic assays.

Table 2: In Vitro Inhibitory Activity of **Sirt2-IN-6**

Target	IC ₅₀ (μM)	Assay System Reference
SIRT2	0.815	Yang et al. (2018)[2]
SIRT2	0.079	Frei et al. (2025)[3]

Note: The variation in IC₅₀ values can be attributed to different assay conditions and systems used in separate studies.

Inhibitor Selectivity

High selectivity is a critical feature of a chemical probe. **Sirt2-IN-6** demonstrates exceptional selectivity for SIRT2 over other sirtuin isoforms.

Table 3: Sirtuin Selectivity Profile of **Sirt2-IN-6**

Sirtuin Isoform	Inhibition at 100 μ M	Reference
SIRT1	No inhibition	[2]
SIRT3	No inhibition	[2]
Other SIRTs	No inhibition	[2]

Cellular Activity

Sirt2-IN-6 is cell-permeable and effectively engages its target in a cellular environment. Its primary cellular effect is the hyperacetylation of SIRT2 substrates, such as α -tubulin. This modulation of protein acetylation leads to downstream antiproliferative effects in cancer cell lines.[2]

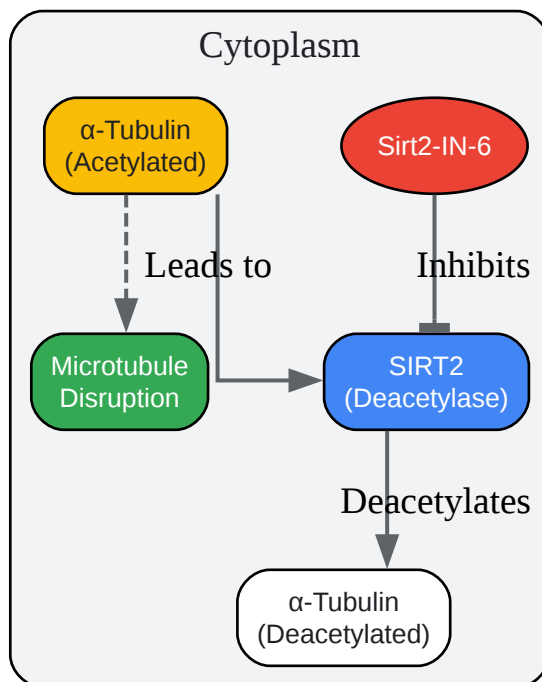
Table 4: Cellular Activity of **Sirt2-IN-6**

Cell Line	Assay Type	Endpoint	Value (μ M)	Reference
NCI-H441 (Non-small cell lung cancer)	Antiproliferation	IC ₅₀ (72 hrs)	3.93	[1]
NCI-H441 (Non-small cell lung cancer)	Target Engagement	$\uparrow$ α -tubulin acetylation	-	[2]

Signaling and Experimental Workflows

Mechanism of Action: SIRT2 Signaling Pathway

SIRT2 is a cytoplasmic enzyme that deacetylates numerous proteins, with α -tubulin being a major substrate. The deacetylation of α -tubulin is crucial for microtubule stability and cell cycle progression. **Sirt2-IN-6** inhibits this action, leading to an accumulation of acetylated α -tubulin, which can disrupt microtubule dynamics and induce cell cycle arrest or apoptosis.

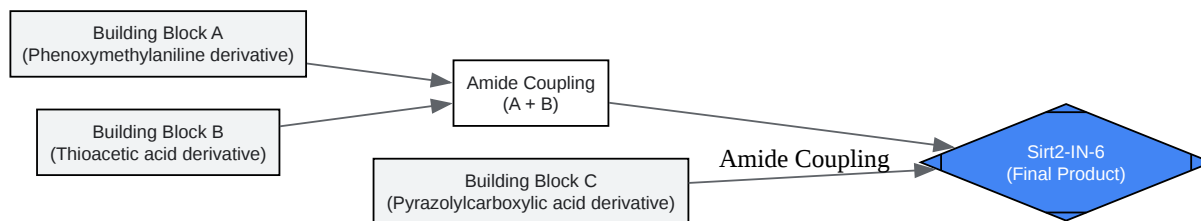


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Mechanism of **Sirt2-IN-6** Action.

General Synthesis Workflow

Sirt2-IN-6 is an N-acylaniline derivative. Its synthesis involves the coupling of key building blocks through standard organic chemistry reactions, primarily involving amide bond formation.



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High-level synthesis workflow for **Sirt2-IN-6**.

Experimental Protocols

In Vitro SIRT2 Inhibition Assay (Fluorometric)

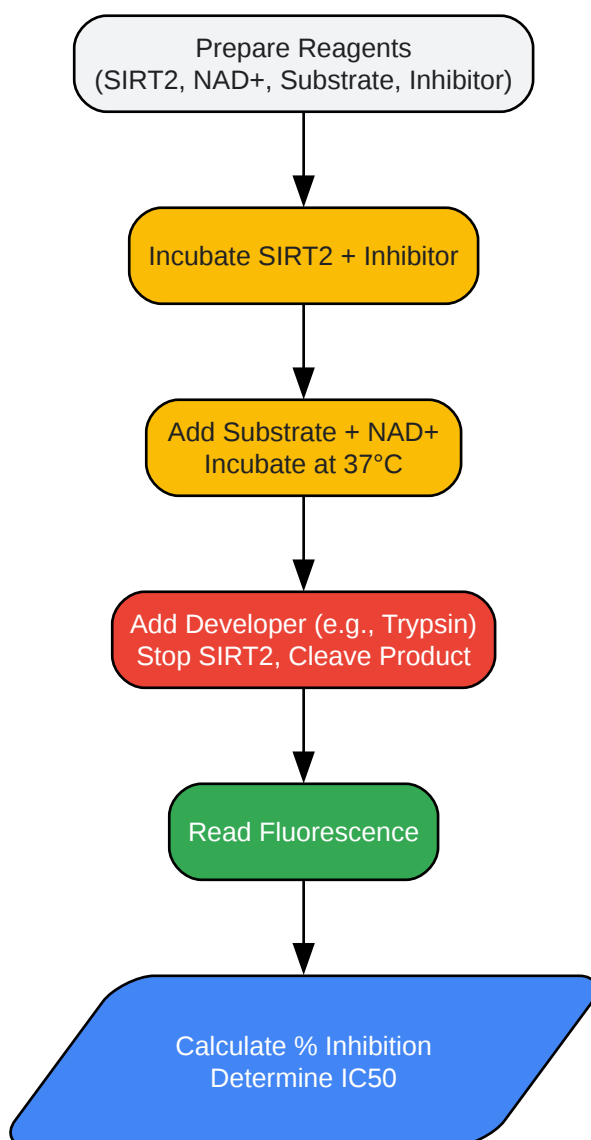
This protocol describes a general method for determining the IC₅₀ value of **Sirt2-IN-6** against recombinant human SIRT2.

Materials:

- Recombinant human SIRT2 enzyme
- Fluorogenic acetylated peptide substrate (e.g., based on H4K16)
- NAD⁺ (Cofactor)
- Assay Buffer (e.g., 50 mM HEPES, 100 mM KCl, 0.01% Tween-20, pH 7.4)
- **Sirt2-IN-6** (dissolved in DMSO)
- Developer solution (e.g., Trypsin)
- 96-well black microplate
- Fluorescence plate reader

Procedure:

- Preparation: Prepare a serial dilution of **Sirt2-IN-6** in DMSO, and then dilute further into the assay buffer.
- Reaction Mixture: In each well of the microplate, add the SIRT2 enzyme, assay buffer, and the desired concentration of **Sirt2-IN-6** or DMSO (for control).
- Initiation: Start the reaction by adding the fluorogenic peptide substrate and NAD⁺ to each well.
- Incubation: Incubate the plate at 37°C for a defined period (e.g., 30-60 minutes).
- Development: Stop the SIRT2 reaction and initiate the development step by adding the developer solution (e.g., Trypsin). The developer specifically cleaves the deacetylated substrate, releasing the fluorophore.
- Measurement: Incubate for a short period (e.g., 15 minutes) and then measure the fluorescence intensity using an appropriate plate reader (e.g., Ex/Em = 485/528 nm).
- Data Analysis: Calculate the percentage of inhibition for each concentration of **Sirt2-IN-6** relative to the DMSO control. Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.



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Workflow for the fluorometric SIRT2 inhibition assay.

Cell Proliferation Assay (MTT)

This protocol outlines the determination of the antiproliferative IC₅₀ of **Sirt2-IN-6** on a cancer cell line like NCI-H441.^[1]

Materials:

- NCI-H441 cells

- Complete cell culture medium
- **Sirt2-IN-6** (dissolved in DMSO)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- 96-well clear cell culture plate
- Microplate reader (absorbance)

Procedure:

- **Cell Seeding:** Seed NCI-H441 cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Treatment:** Treat the cells with a serial dilution of **Sirt2-IN-6** (and a DMSO vehicle control) and incubate for 72 hours.
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours, allowing viable cells to convert the yellow MTT to purple formazan crystals.
- **Solubilization:** Remove the medium and add the solubilization solution to dissolve the formazan crystals.
- **Measurement:** Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each treatment concentration relative to the DMSO control. Plot the viability against the logarithm of the inhibitor concentration to determine the IC₅₀ value.

Conclusion

Sirt2-IN-6 is a well-characterized, potent, and highly selective inhibitor of SIRT2. Its demonstrated in vitro and cellular activities make it an essential tool for elucidating the role of

SIRT2 in cancer biology, neurodegeneration, and other physiological processes. The data and protocols provided in this guide are intended to facilitate its effective use in a research setting.

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